

1-Amino-3-(2-bromophenoxy)propan-2-ol: Proper Disposal Procedures

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Compound of Interest

Compound Name: 1-Amino-3-(2-bromophenoxy)propan-2-ol
CAS No.: 112169-37-6
Cat. No.: B1275191

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Executive Summary: Immediate Action Plan

Do not dispose of this compound down the drain. **1-Amino-3-(2-bromophenoxy)propan-2-ol** is classified as Halogenated Organic Waste.^[1] Due to the presence of the bromine atom and the basic amine group, it requires segregation from acidic waste streams to prevent exothermic reactions and must be incinerated in a facility equipped with halogen-specific scrubbers.

Chemical Profile & Hazard Assessment

To ensure safe handling, we must understand the "why" behind the disposal protocols. This molecule presents a dual-hazard profile based on its functional groups.^[2]^[3]^[4]

Feature	Chemical Component	Hazard Implication	Disposal Dictate
Halogenation	Bromine (Br) on Aromatic Ring	Formation of corrosive hydrobromic acid (HBr) and potential dioxins during combustion.	Strictly Halogenated Waste Stream. Cannot be fuel-blended with non-halogenated solvents.
Basicity	Primary Amine (-NH ₂)	Reacts exothermically with acids; potential to polymerize or react violently with acyl halides.	Segregate from Acid Waste. Do not commingle with acidic aqueous streams without neutralization.
Corrosivity	Amino-Alcohol Moiety	Likely Skin Corrosion Category 1B/1C and Serious Eye Damage Category 1.	PPE Requirement: Nitrile gloves, safety goggles, and lab coat are mandatory. [1]

Pre-Disposal Protocol: Segregation & Packaging

Self-Validating System: The integrity of your waste stream depends on the initial segregation. Mixing this compound with the wrong stream (e.g., acids) creates an immediate physical hazard (heat/pressure).

A. Segregation Rules

- Isolate from Acids: Never pour this amine directly into a container holding strong acids (HCl, H₂SO₄). The neutralization heat can pressurize the container.
- Isolate from Oxidizers: Keep away from peroxides, nitrates, or permanganates.
- Halogenated Stream: Even if dissolved in a non-halogenated solvent (like Methanol), the presence of the brominated compound reclassifies the entire mixture as Halogenated Waste.

B. Container Selection

- Recommended: High-Density Polyethylene (HDPE) or Amber Glass.

- Cap: Vented caps are preferred if the waste is recently generated or potentially reactive, though standard screw caps are acceptable for stable, cool waste.
- Labeling: Must be labeled "Hazardous Waste - Halogenated Organic." List the full chemical name; do not use abbreviations or structures alone.

Disposal Workflow (Step-by-Step)

Scenario A: Pure Solid or Liquid Reagent

- Quenching (Optional): If the material is old or of questionable purity, no quenching is typically required unless it is reactive. For pure substance, move directly to packaging.
- Packaging: Transfer the substance into a dedicated, chemically compatible container (HDPE preferred).
- Labeling: Affix a hazardous waste tag. Check "Toxic" and "Corrosive."[\[4\]](#)[\[5\]](#)
- Handoff: Transfer to your facility's Satellite Accumulation Area (SAA).[\[6\]](#)

Scenario B: Reaction Mixture (Solvent Waste)

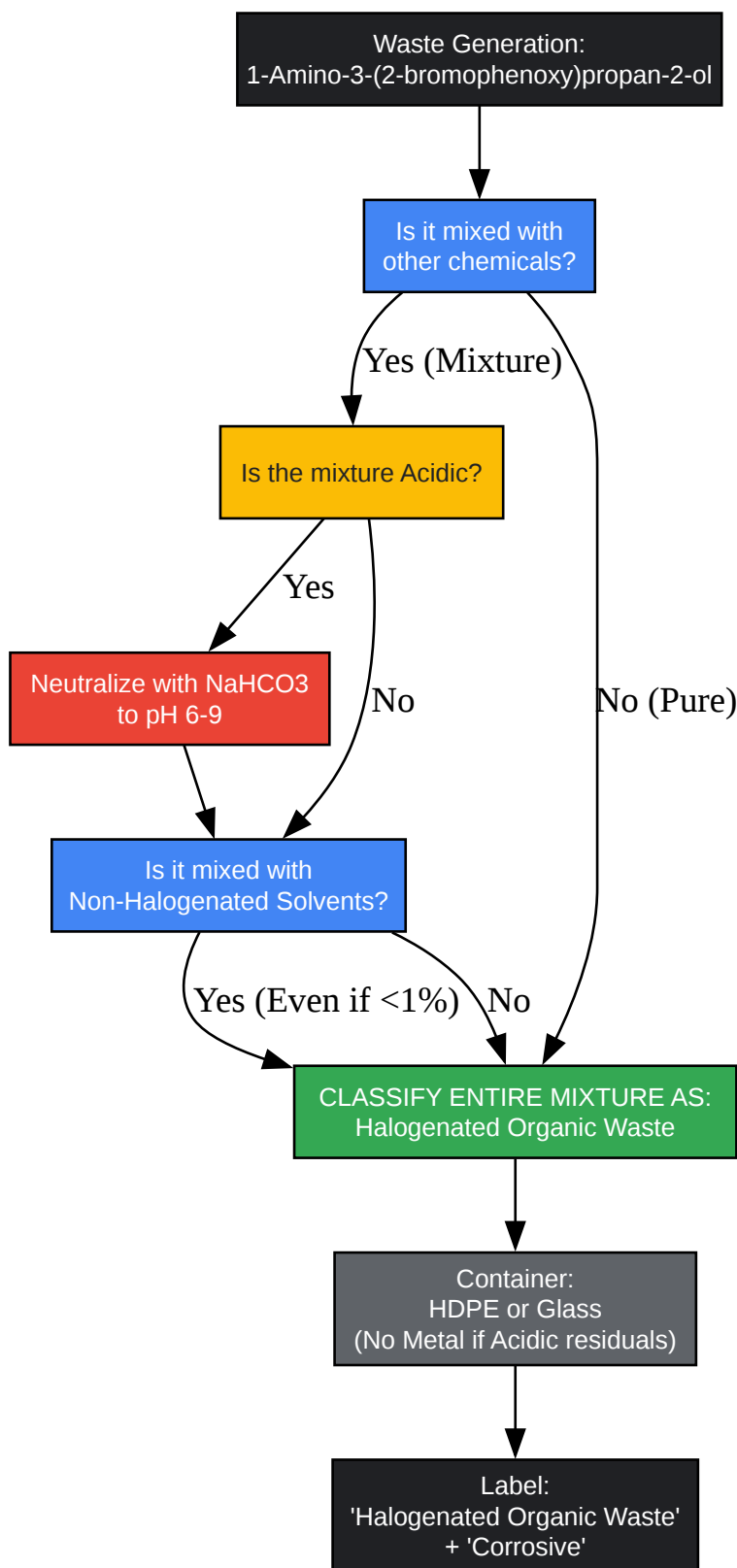
- pH Check: If the reaction mixture was acidic, neutralize it to pH 6–9 using Sodium Bicarbonate (NaHCO_3) before adding it to the organic waste container.
- Solvent Compatibility: Ensure the solvent carrier is compatible with the halogenated waste drum (e.g., DCM, Chloroform, Methanol, Ethyl Acetate).
- Transfer: Pour into the Halogenated Organic Solvents drum.
- Log: Record the volume and constituent ("**1-Amino-3-(2-bromophenoxy)propan-2-ol**") on the waste log sheet.

Emergency Procedures: Spill Management

- Minor Spill (< 100 mL):
 - Evacuate the immediate area of personnel.
 - PPE: Wear double nitrile gloves, goggles, and a lab coat.

- Absorb: Use an inert absorbent (Vermiculite, dry sand, or commercial organic spill pads). Do not use paper towels as combustible materials increase fire risk.
- Collect: Sweep into a sealable bag or jar. Label as "Debris from Halogenated Spill."
- Skin Contact: Wash immediately with soap and water for 15 minutes. The amine group can be sticky; ensure thorough scrubbing.

Decision Logic (Visualized)



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Figure 1: Decision tree for waste stream classification and handling.[1][6] Note that the presence of the bromine atom forces the entire mixture into the Halogenated stream.

References

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